

Silicon tetraacetate CAS number 562-90-3 information

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Compound of Interest

Compound Name: *Silicon tetraacetate*

Cat. No.: *B1584499*

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An In-depth Technical Guide to **Silicon Tetraacetate** (CAS 562-90-3)

Introduction

Silicon tetraacetate, also known by its IUPAC name triacetyloxysilyl acetate and CAS number 562-90-3, is an organosilicon compound with the chemical formula $\text{Si}(\text{CH}_3\text{COO})_4$.^{[1][2]} It is a versatile and highly reactive compound, appearing as a white, extremely hygroscopic crystalline solid.^{[1][3][4]} Its high reactivity, particularly with water, makes it a valuable precursor in various chemical syntheses and material science applications.^[5] This guide provides a comprehensive overview of **silicon tetraacetate**, focusing on its physicochemical properties, safety information, experimental protocols, and key applications relevant to research and development professionals.

Physicochemical Properties

Silicon tetraacetate is characterized by its sensitivity to moisture and well-defined thermal properties. It is moderately soluble in solvents like acetone and benzene.^{[1][6]} Key quantitative data are summarized in the table below.

Property	Value	Reference
CAS Number	562-90-3	[1][2][3][6][7][8][9][10][11]
Molecular Formula	C ₈ H ₁₂ O ₈ Si	[1][3][7]
Molecular Weight	264.26 g/mol	[1][2][3][7]
Appearance	White crystalline solid, extremely hygroscopic	[1][3][4]
Melting Point	110-115 °C	[2][8][9][11]
Boiling Point	148 °C at 5-7 mmHg (hPa)	[1][2][6][9][11]
Decomposition	Decomposes at 160-170 °C, evolving acetic anhydride	[1]
Vapor Density	>1 (vs air)	[2]
Solubility	Moderately soluble in acetone and benzene	[1][6][9]

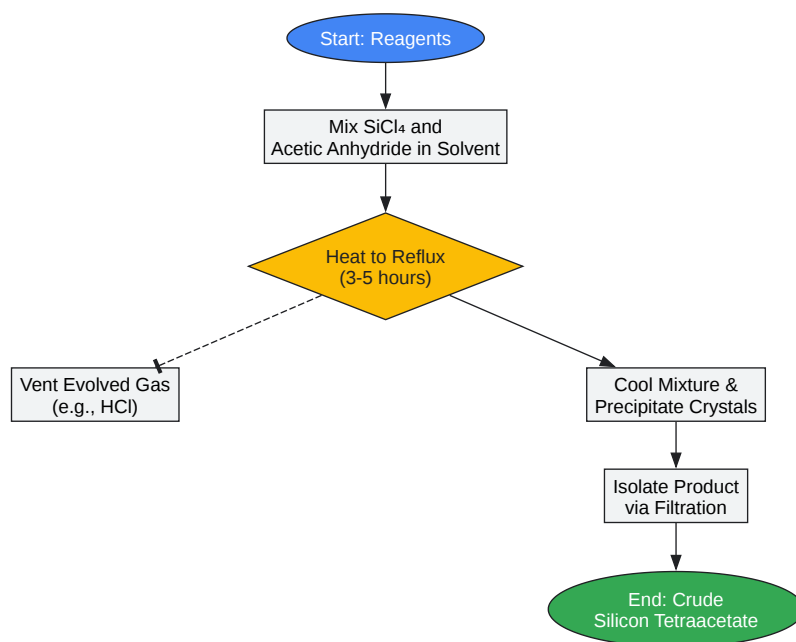
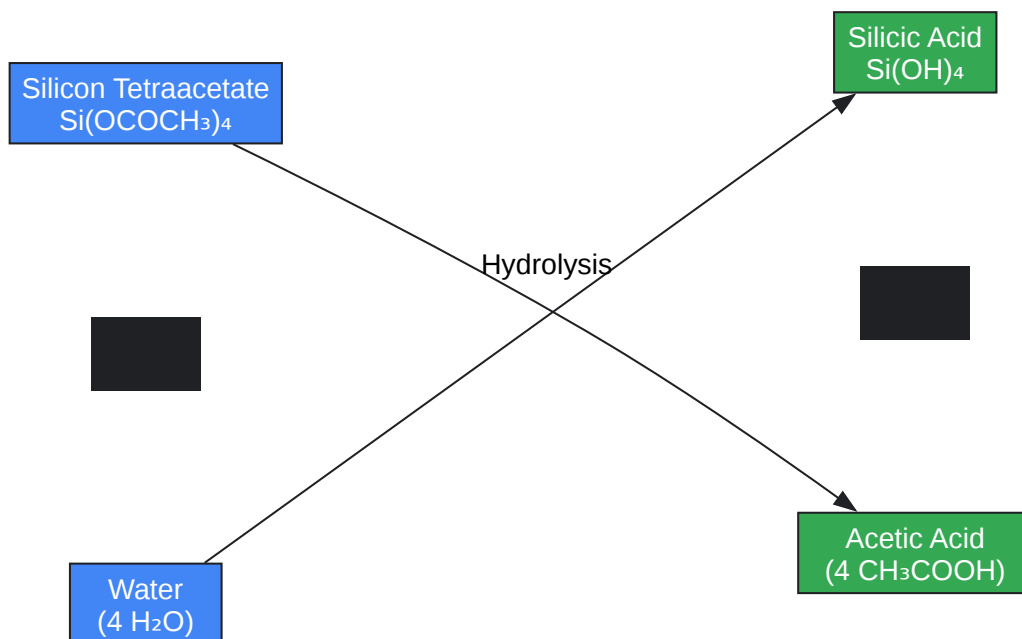
Safety and Handling

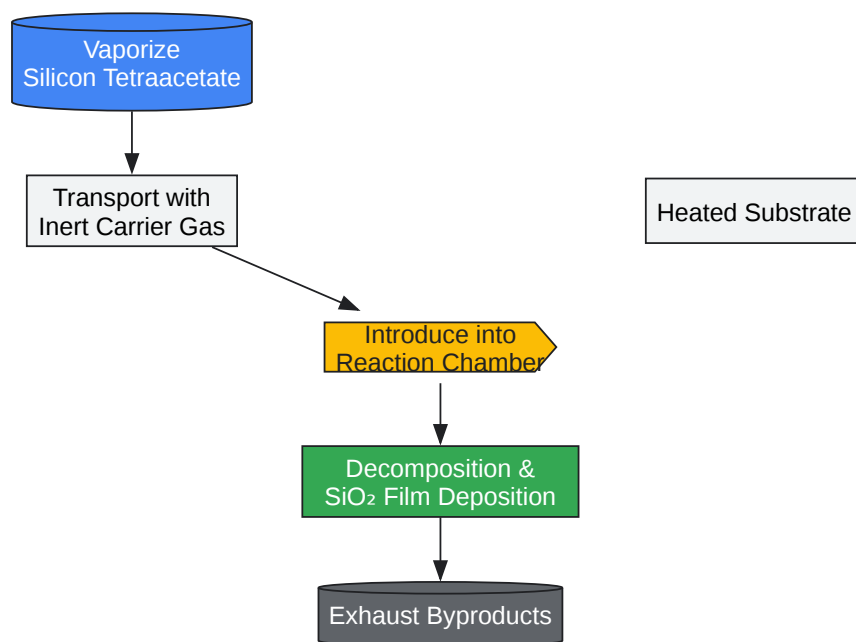
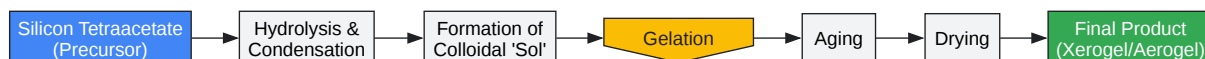
Silicon tetraacetate is a corrosive substance that requires careful handling. It reacts violently with water, releasing irritating gases.[1][3][4] Due to its hazardous nature, appropriate personal protective equipment (PPE), including eye shields, face shields, gloves, and a suitable respirator, is mandatory.[2]

Hazard Information	Details	Reference
GHS Pictogram	GHS05 (Corrosion)	[2]
Signal Word	Danger	[2][8]
Hazard Statement	H314: Causes severe skin burns and eye damage	[2][3][8]
Precautionary Statements	P260, P280, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363	[2][8]
Storage Class	8A - Combustible corrosive hazardous materials	[2]
Storage Temperature	-20°C to 8°C, sealed and dry	[2][11]
Primary Hazards	Corrosive to skin, eyes, and respiratory tract.[3][4] Inhalation may lead to chemical pneumonitis.[3][4]	

Chemical Reactivity and Pathways

The most significant chemical property of **silicon tetraacetate** is its facile hydrolysis. In the presence of water or moisture, it rapidly hydrolyzes to form silicic acid (Si(OH)_4) and acetic acid. This reaction is the foundation for its use in sol-gel processes and as a precursor for silica-based materials.[5]





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References

- 1. Silicon Tetraacetate [drugfuture.com]
- 2. 四醋酸硅 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Silicon tetraacetate | C₈H₁₂O₈Si | CID 68419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Silicon tetraacetate - Hazardous Agents | Haz-Map [haz-map.com]
- 5. innospk.com [innospk.com]
- 6. 562-90-3 Silicon tetraacetate AKSci 7926AF [aksci.com]
- 7. scbt.com [scbt.com]
- 8. Silicon(IV) acetate | Silicon tetraacetate | C₈H₁₂O₈Si - Ereztech [ereztech.com]
- 9. Silicon tetraacetate | 562-90-3 [chemicalbook.com]
- 10. Silicon tetraacetate - Safety Data Sheet [chemicalbook.com]
- 11. Silicon tetraacetate [myskinrecipes.com]
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